synonyms for Pioglitazone Sulfonic Acid Impurity

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Compound of Interest

Compound Name:	*Pioglitazone Sulfonic Acid Impurity*
CAS No.:	*625853-73-8*
Cat. No.:	*B586156*

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Comprehensive Profiling and Nomenclature of **Pioglitazone Sulfonic Acid Impurity**: A Technical Guide for Analytical Characterization

Executive Summary

In the lifecycle of pharmaceutical drug development, the rigorous profiling of degradation products is not merely a regulatory formality; it is a fundamental requirement for ensuring patient safety and therapeutic efficacy. Pioglitazone, a thiazolidinedione (TZD) class antidiabetic agent, is highly susceptible to specific oxidative degradation pathways. Among its most critical degradants is the **Pioglitazone Sulfonic Acid Impurity** (CAS: 625853-73-8)[1].

As a Senior Application Scientist, I have observed that the primary challenge in tracking this impurity lies in its divergent physicochemical properties compared to the parent active pharmaceutical ingredient (API) and the fragmented nomenclature used across different toxicological databases. This whitepaper systematically deconstructs the synonymous nomenclature, the mechanistic causality of its formation, and the self-validating analytical methodologies required for its precise quantification.

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Structural Identity and Synonymous Nomenclature

In regulatory submissions (such as ANDAs or NDAs), impurities are often referenced by multiple chemical names depending on the naming convention (IUPAC vs. CAS) or the commercial reference standard supplier. Recognizing these synonyms is paramount for cross-referencing literature and ensuring compliance with ICH Q3A/Q3B guidelines.

The variety in nomenclature stems from the prioritization of functional groups. IUPAC naming prioritizes the sulfonic acid backbone, whereas CAS nomenclature often anchors on the benzeneethanesulfonic acid derivative[1],[2].

Table 1: Chemical Identity and Synonyms of **Pioglitazone Sulfonic Acid Impurity**

Parameter	Data / Nomenclature
CAS Registry Number	625853-73-8[1]
Molecular Formula	$C_{18}H_{22}N_2O_5S$[1]
Molecular Weight	378.44 g/mol [2]
Accurate Mass	378.125 Da[1]
Synonym 1 (CAS-based)	Benzeneethanesulfonic acid, α-(aminocarbonyl)-4-[2-(5-ethyl-2-pyridinyl)ethoxy]-[1]
Synonym 2 (IUPAC-based)	1-amino-3-[4-[2-(5-ethylpyridin-2-yl)ethoxy]phenyl]-1-oxopropane-2-sulfonic acid[1]
Synonym 3 (Stereospecific)	(2RS)-1-Carbamoyl-2-[4-[2-(5-ethylpyridin-2-yl) ethoxy] phenyl] ethylsulfonic acid
Synonym 4 (Commercial)	α-(Aminocarbonyl)-4-[2-(5-ethyl-2-pyridinyl)ethoxy]benzeneethanesulfonic Acid[2]

Mechanistic Origin: Degradation of the Thiazolidinedione Ring

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Understanding why an impurity forms dictates how we must analyze it. The TZD ring of Pioglitazone is the primary site of vulnerability when exposed to environmental stressors.

The Causality of Degradation: Under oxidative conditions—such as the presence of trace peroxides in excipients, exposure to light, or elevated temperature and humidity—the sulfur atom within the 2,4-thiazolidinedione ring undergoes oxidation to form a transient sulfoxide or sulfone intermediate. Subsequent hydrolytic ring cleavage permanently opens the heterocycle. This yields a terminal sulfonic acid group and an adjacent primary amide (carbamoyl group)[1],.

Physicochemical Impact: This structural transformation drastically shifts the molecule's polarity. While the parent Pioglitazone API is highly lipophilic, the resulting sulfonic acid degradant is highly hydrophilic. This polarity inversion is the root cause of most analytical failures during stability-indicating assays, as the impurity often co-elutes with the void volume in standard reverse-phase chromatography.

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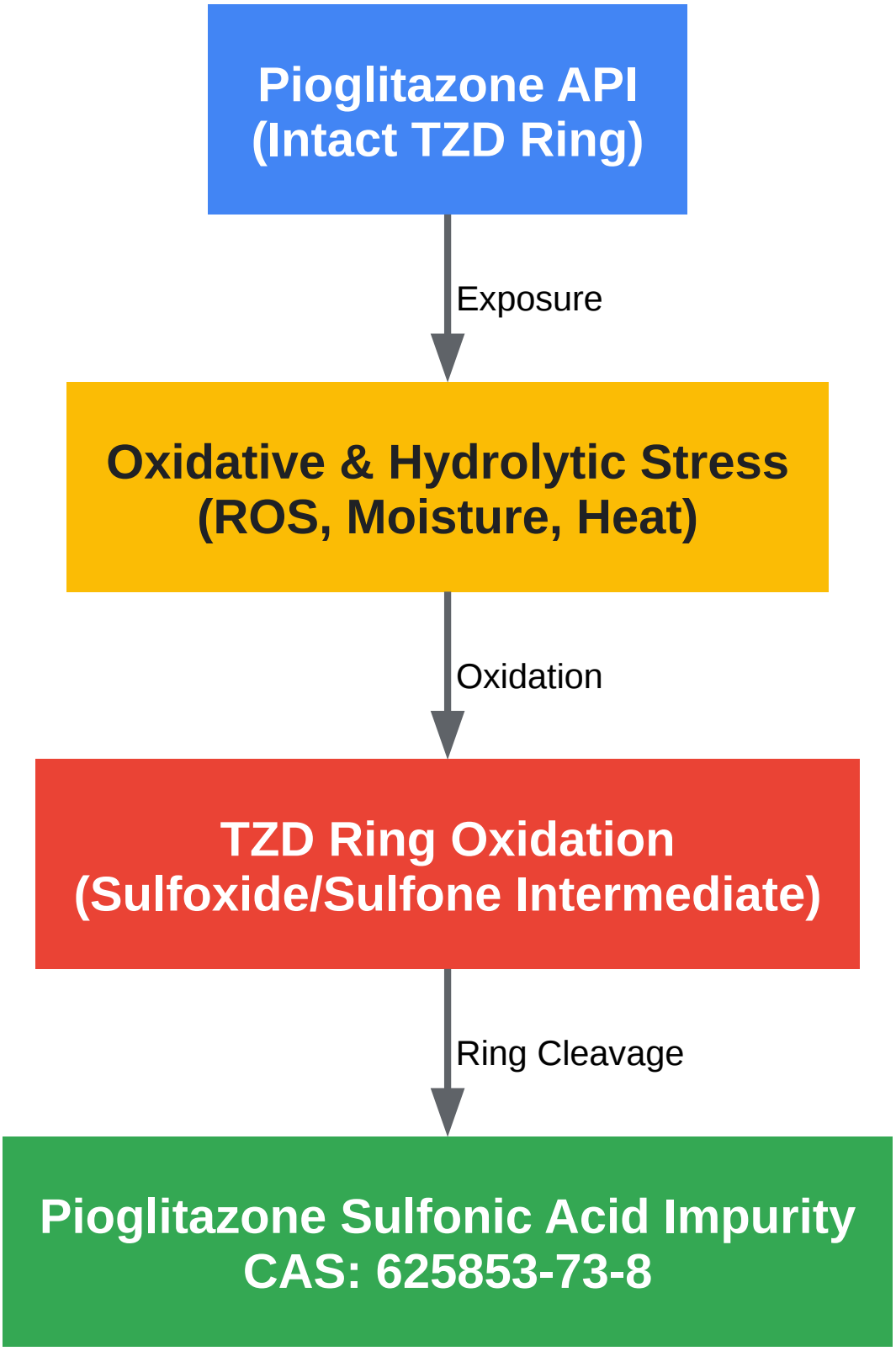

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Fig 1. Oxidative degradation pathway of Pioglitazone yielding the Sulfonic Acid Impurity.

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Self-Validating Analytical Methodology: Ion-Pairing LC-MS/MS

Because of the extreme polarity shift, standard HPLC methods optimized for Pioglitazone will fail to retain the sulfonic acid degradant. To achieve baseline separation and sub-ppm quantification, we must exploit the unique ionization behavior of the sulfonic acid moiety.

Step-by-Step Protocol: Orthogonal LC-MS/MS Analysis

- Step 1: Sample Preparation via Solid Phase Extraction (SPE)
  - Action: Reconstitute 10 mg of the Pioglitazone sample in 10 mL of Methanol:Water (50:50 v/v). Pass through a mixed-mode anion exchange (MAX) SPE cartridge.
  - Causality: The MAX cartridge selectively traps the strongly acidic sulfonic acid impurity while the neutral/basic parent API washes through. This eliminates matrix suppression prior to mass spectrometry.
- Step 2: Chromatographic Separation
  - Action: Utilize a polar-embedded C18 column (e.g., Waters Atlantis T3). Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 4.5). Mobile Phase B: Acetonitrile.
  - Causality: Sulfonic acids are highly polar. The weakly acidic pH ensures the formation of a stable ion pair with the ammonium cation, significantly enhancing retention on the stationary phase and preventing peak tailing.
- Step 3: Mass Spectrometric Detection (ESI-MS/MS)
  - Action: Operate the mass spectrometer in Negative Electrospray Ionization (ESI-) mode. Monitor the precursor ion at m/z 377.1 $[M-H]^-$[1].
  - Causality: Sulfonic acids ($R-SO_3H$) are strong acids that readily lose a proton to form stable $R-SO_3^-$ anions. This makes negative mode ESI exceptionally sensitive for the impurity. Conversely, the parent Pioglitazone ionizes best in positive mode due to its pyridine ring. This orthogonal ionization behavior provides a massive analytical advantage, virtually eliminating cross-talk.

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- Step 4: The Self-Validation System
  - Action: For every batch sequence, inject a matrix blank, followed by a 0.1% pre-extraction spiked sample. Calculate the recovery (Target: 95-105%).
  - Causality: A protocol is only as trustworthy as its internal controls. By spiking the impurity before the SPE extraction, the recovery metric self-validates that the extraction efficiency is consistent and that the high-concentration API is not causing ion suppression in the MS source.



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Fig 2. Self-validating LC-MS/MS analytical workflow for polar impurity quantification.

Regulatory and Toxicological Implications

Under ICH Q3B(R2) guidelines, any degradation product observed during stability testing that exceeds the qualification threshold (typically 0.2% for standard dosing) must be structurally characterized and assessed for toxicity.

From a toxicological standpoint, the formation of the sulfonic acid moiety generally increases the hydrophilicity of the molecule, which typically reduces its cell membrane permeability. While this often results in lower systemic toxicity and a reduced volume of distribution compared to the parent drug, its accurate quantification remains a strict regulatory requirement to prove the stability and shelf-life viability of the formulated drug product.

References

- Pharmaffiliates. "Product Name: **Pioglitazone Sulfonic Acid Impurity** - Synonyms and Specifications." Pharmaffiliates Analytics & Synthetics. Available at: [Link]

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Sources

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